

Technical Monograph: Physicochemical Profiling & Application of [BTM][TFSI]

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Compound of Interest

Compound Name:	<i>Butyltrimethylammonium bis(trifluoromethylsulfonyl)imide</i>
CAS No.:	258273-75-5
Cat. No.:	B1338157

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Executive Technical Summary

[BTM][TFSI] (CAS: 258273-75-5) represents a class of quaternary ammonium ionic liquids (ILs) distinguished by exceptional electrochemical stability and thermal robustness. Unlike imidazolium-based ILs (e.g., [BMIM][TFSI]), the [BTM] cation lacks an acidic proton at the C2 position, rendering it chemically inert against strong bases and reducing side reactions in electrochemical applications.

For drug development and research professionals, [BTM][TFSI] serves two critical roles:

- **Reaction Media:** A highly stable, non-volatile solvent for conducting air-sensitive or high-temperature API (Active Pharmaceutical Ingredient) synthesis.
- **Electrochemical electrolyte:** A reference standard for high-voltage electrochemical windows (up to ~5.7 V), essential for biosensor development and electropolymerization of passivating films.

Critical Safety Notice: unlike some "green" ILs, [BTM][TFSI] is classified as acutely toxic (Oral/Dermal) and corrosive. Strict PPE and containment protocols are mandatory.

Molecular Architecture & Synthesis Strategy

Chemical Identity[1][2][3]

- IUPAC Name: N-butyl-N,N,N-trimethylammonium bis(trifluoromethanesulfonyl)imide[1]
- Cation: [
]
 (Butyltrimethylammonium)
- Anion: [TFSI]
 (Bis(trifluoromethanesulfonyl)imide)[2][3]
- Molecular Weight: 396.37 g/mol

Synthesis Protocol: Anion Metathesis

The highest purity [BTM][TFSI] is synthesized via a metathesis reaction between a halide precursor and a lithium imide salt. This protocol ensures the removal of halide impurities, which are detrimental to viscosity and electrochemical performance.

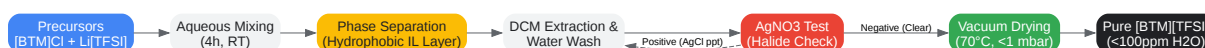
Reagents:

- Butyltrimethylammonium chloride ([BTM]Cl) (>98%)
- Lithium bis(trifluoromethanesulfonyl)imide (Li[TFSI]) (>99%)
- Deionized Water (18.2 MΩ·cm)
- Dichloromethane (DCM) (HPLC Grade)
- Silver Nitrate (AgNO₃) solution (0.1 M) for testing.

Step-by-Step Methodology:

- **Stoichiometric Dissolution:** Dissolve [BTM]Cl (1.0 eq) and Li[TFSI] (1.1 eq) separately in minimal deionized water. The slight excess of Li[TFSI] drives the equilibrium.
- **Mixing & Phase Separation:** Combine the solutions under vigorous stirring for 4 hours at room temperature. [BTM][TFSI] is hydrophobic and will form a dense, separate bottom layer.
- **Extraction:** Decant the aqueous top layer. Dissolve the IL bottom layer in DCM to lower viscosity and facilitate washing.
- **Purification (The Halide Wash):** Wash the DCM/IL phase with deionized water in a separatory funnel multiple times.
 - **Validation Step:** After each wash, test the aqueous waste with a drop of AgNO₃
 - . A white precipitate (AgCl) indicates remaining chloride. Repeat washing until the test is negative (clear).
- **Solvent Removal:** Remove DCM via rotary evaporation.
- **Vacuum Drying:** Dry the final product under high vacuum (<1 mbar) at 70°C for 24 hours to remove trace water. Water content should be confirmed <100 ppm via Karl Fischer titration.

Synthesis Workflow Visualization



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Figure 1: Critical path for the synthesis and purification of [BTM][TFSI], emphasizing the halide validation loop.

Physicochemical Data Matrix

The following data aggregates high-reliability measurements for [BTM][TFSI]. Note that viscosity is highly sensitive to water impurities; values below assume <100 ppm water content.

Property	Value	Conditions	Relevance
Physical State	Liquid	@ 25°C	Room temperature ionic liquid (RTIL).[3]
Melting Point	12°C - 17°C	-	Easy handling without heating equipment.
Density	1.40 g/cm ³	@ 20°C	Significantly denser than water/organics.
Viscosity	99 - 140 cP	@ 25°C	~100x water. Requires heating for rapid filtration.
Conductivity	1.6 - 2.1 mS/cm	@ 25°C	Moderate. Increases to >50 mS/cm at 200°C.
Electrochem Window	~5.7 V	vs. Li/Li ⁺	Wide window allows high-voltage redox studies.[4]
Thermal Stability	> 350°C		Suitable for high-temp catalysis.
Water Solubility	Immiscible	-	Hydrophobic anion [TFSI] dominates.

Expert Insight on Viscosity: The viscosity of [BTM][TFSI] follows the Vogel-Fulcher-Tammann (VFT) equation rather than Arrhenius behavior, indicating its nature as a fragile glass-forming liquid.

Implication: Small increases in temperature (e.g., heating to 40°C) significantly reduce viscosity, improving mass transport in reaction vessels.

Electrochemical & Application Logic

[BTM][TFSI] is unique because the quaternary ammonium cation is electrochemically robust. Unlike imidazolium cations, which can be reduced at cathodic potentials or deprotonated to form carbenes, [BTM] remains stable.

Electrochemical Stability Window (ESW)

The ESW is defined by the cathodic limit (reduction of

) and the anodic limit (oxidation of TFSI

).

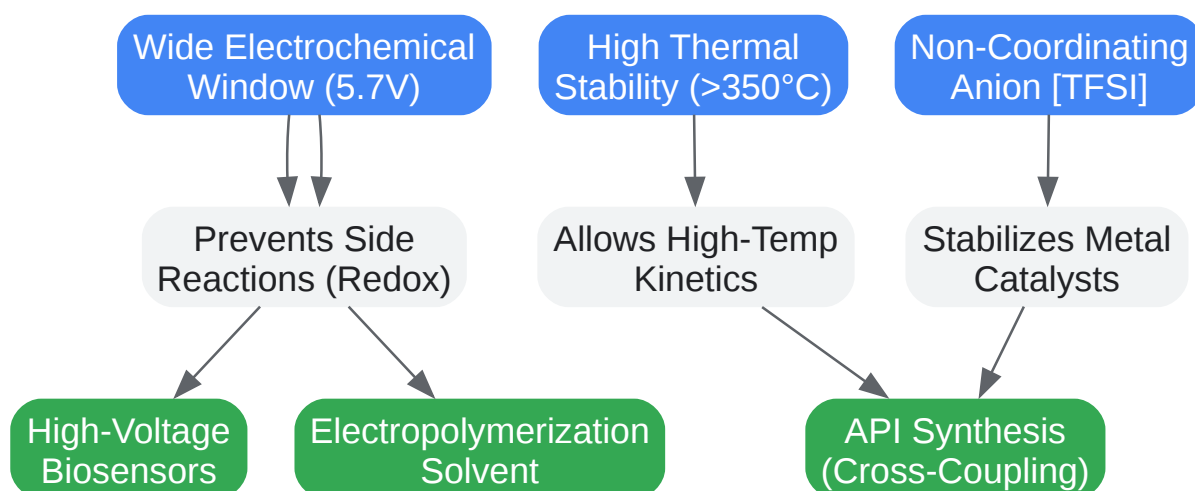
- Cathodic Limit: ~ -3.2 V vs Fc/Fc⁺
- Anodic Limit: ~ +2.5 V vs Fc/Fc⁺
- Total Window: ~5.7 V

Application in Pharmaceutical Workflows

While toxic, [BTM][TFSI] is valuable in Pre-clinical API Synthesis:

- Electropolymerization: Used as a solvent to create passivating polymer films (e.g., poly(bisphenol A)) on carbon electrodes for sensors.[5]
- Transition Metal Catalysis: The non-coordinating nature of the [TFSI] anion prevents catalyst poisoning, making it ideal for Palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura) used in drug synthesis.

Utility Logic Diagram



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Figure 2: Mapping physicochemical properties to specific research applications in electrochemistry and synthesis.

Safety & Handling (GHS Classification)

Warning: [BTM][TFSI] is not a benign solvent. It requires handling in a fume hood with appropriate chemical resistant gloves (Nitrile/Neoprene).

- Signal Word: DANGER
- Hazard Statements:
 - H301: Toxic if swallowed.[1]
 - H311: Toxic in contact with skin.[1]
 - H314: Causes severe skin burns and eye damage.[1]
- Storage: Store under inert gas (Argon/Nitrogen) in a cool, dry place. While hydrophobic, the [TFSI] anion can absorb atmospheric moisture over time, affecting viscosity and electrochemical baselines.

References

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